

# A Comprehensive Technical Guide to the Chemical Properties of Sodium Phenyl Phosphate Dihydrate

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## Compound of Interest

**Compound Name:** *Sodium phenyl phosphate dihydrate*

**Cat. No.:** B1316572

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For researchers, scientists, and professionals in drug development, a thorough understanding of the chemical properties of reagents is paramount. This guide provides an in-depth look at the chemical characteristics of **sodium phenyl phosphate dihydrate**, a compound frequently utilized in biochemical assays and various research applications.

## Core Chemical and Physical Properties

**Sodium phenyl phosphate dihydrate** is a white to off-white crystalline powder.<sup>[1][2]</sup> It is recognized for its stability under recommended storage conditions, though it is hygroscopic and should be protected from moisture.<sup>[3][4]</sup> The compound is stable in air but sensitive to moisture.<sup>[4]</sup>

## Quantitative Data Summary

A compilation of the key quantitative properties of **sodium phenyl phosphate dihydrate** is presented in the table below for easy reference and comparison.

Property	Value	Source(s)
Molecular Formula	C <sub>6</sub> H <sub>5</sub> Na <sub>2</sub> O <sub>4</sub> P·2H <sub>2</sub> O	[2][5]
Molecular Weight	254.09 g/mol	[2][5][6]
Melting Point	>300°C	[5][7][8]
Solubility in Water	Soluble	[5][7][9]
Other Solubilities	Soluble in ethanol and chloroform; insoluble in acetone and ether.	[5]
Assay (by HClO <sub>4</sub> titration)	≥95% or ≥98%	[2][10]
Water Content (K.F.)	11.0-17.1%	[1][7][10]
Free Phenol	<0.1%	[2][11]

## Reactivity and Stability

**Sodium phenyl phosphate dihydrate** is generally stable but exhibits reactivity under certain conditions. It is incompatible with strong oxidizing agents.[3][12] Upon decomposition under fire conditions, it may produce hazardous products including carbon oxides, oxides of phosphorus, and sodium oxides.[3][12] The material is hygroscopic and should be stored in a cool, dry, and well-ventilated place, with a recommended storage temperature of 2-8°C.[3][6][11]

The primary mode of chemical reactivity relevant to its common applications is the enzymatic hydrolysis of the phosphate ester bond. This reaction is central to its use as a substrate for phosphatases.

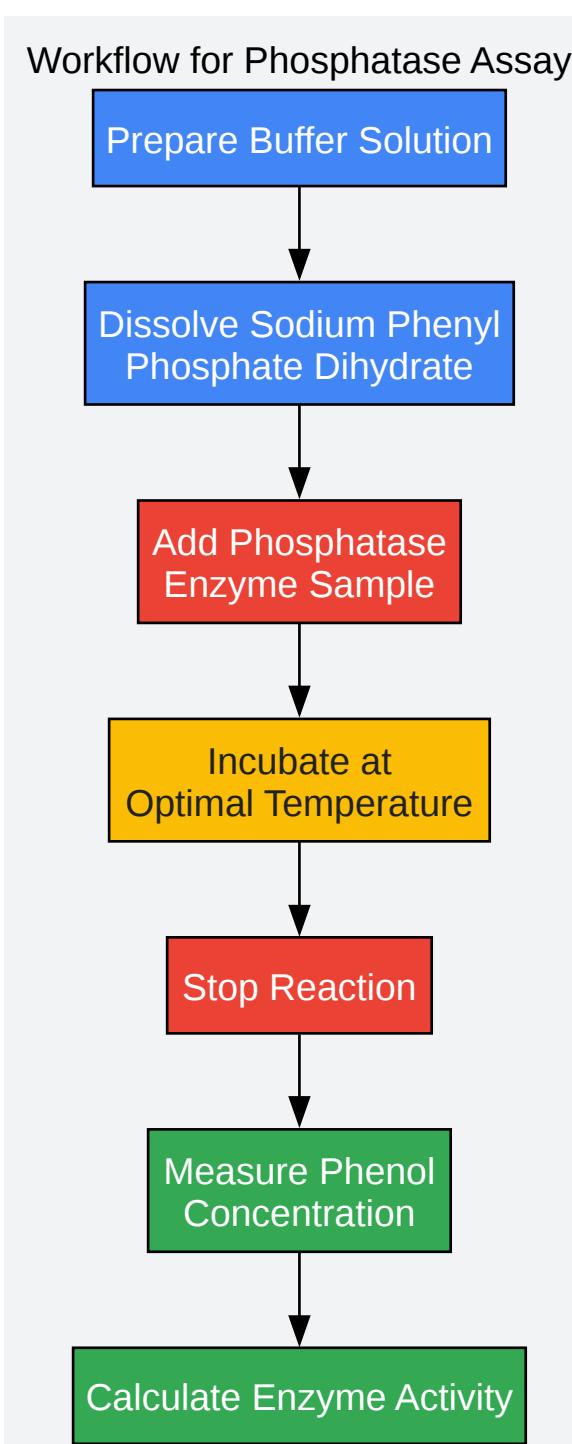
## Role in Biochemical Assays: Phosphatase Activity

**Sodium phenyl phosphate dihydrate** serves as a crucial substrate for the determination of phosphatase activity.[9][13] Phosphatases are enzymes that catalyze the hydrolysis of phosphate esters, cleaving a phosphate group from the substrate. In the case of sodium phenyl phosphate, the enzyme cleaves the ester bond to release phenol and inorganic phosphate.[13] The production of phenol can be quantified, often spectrophotometrically, to measure the rate of the enzymatic reaction. This provides valuable data on enzyme kinetics and activity.[13]

This application is fundamental in various research areas, including the study of cellular signaling pathways where phosphatases play a regulatory role.[\[13\]](#) It is also used in diagnostic assays, for instance, in detecting alkaline phosphatase activity in milk products.

## Enzymatic Hydrolysis Workflow

The general workflow for a phosphatase assay using **sodium phenyl phosphate dihydrate** is outlined below. This process illustrates the logical steps from substrate preparation to data analysis.



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Caption: General experimental workflow for a phosphatase activity assay.

## Experimental Protocols

While detailed, step-by-step experimental protocols are highly dependent on the specific application and laboratory, the following outlines the general methodologies for key analyses cited for **sodium phenyl phosphate dihydrate**.

## Assay by Perchloric Acid (HClO<sub>4</sub>) Titration

This method is a standard analytical procedure to determine the purity of the substance.

- Sample Preparation: Accurately weigh a sample of **sodium phenyl phosphate dihydrate** and dissolve it in a suitable solvent, typically glacial acetic acid.
- Titration: Titrate the resulting solution with a standardized solution of perchloric acid.
- Endpoint Determination: The endpoint of the titration is typically determined potentiometrically.
- Calculation: The purity of the sample is calculated based on the volume of perchloric acid titrant consumed.

## Karl Fischer (K.F.) Titration for Water Content

This is a classic titration method used to determine the amount of water in a sample.

- Instrument Setup: A Karl Fischer titrator is used, which consists of a titration vessel, burette, and a detector.
- Sample Introduction: A precisely weighed amount of **sodium phenyl phosphate dihydrate** is introduced into the titration vessel containing a solvent (e.g., methanol).
- Titration: The sample is titrated with a Karl Fischer reagent, which reacts stoichiometrically with water.
- Endpoint Detection: The endpoint is detected electrochemically.
- Calculation: The water content is calculated from the amount of Karl Fischer reagent consumed.

## Purification Method

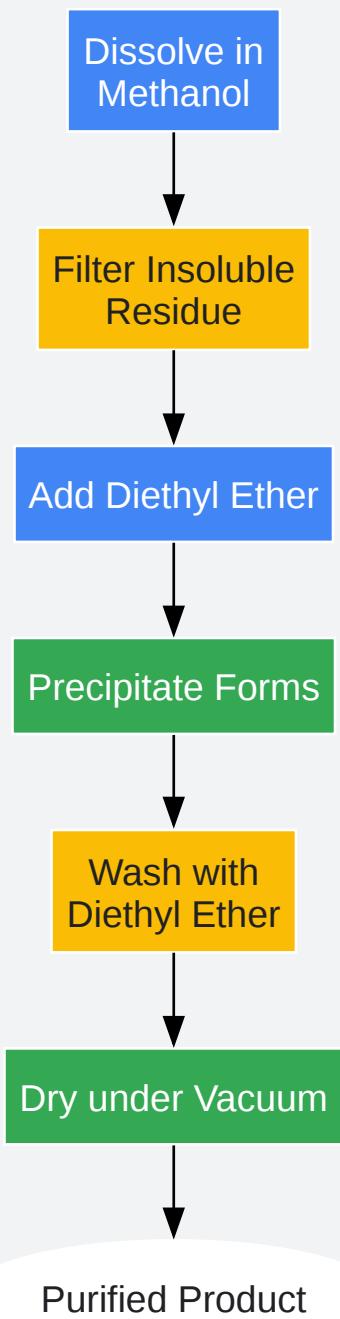
A common method for the purification of **sodium phenyl phosphate dihydrate** involves recrystallization.[14][15]

- Dissolution: Dissolve the compound in a minimum amount of methanol.[14][15]
- Filtration: Filter the solution to remove any insoluble inorganic phosphate residues.[14][15]
- Precipitation: Add an equal volume of diethyl ether ( $\text{Et}_2\text{O}$ ) to precipitate the purified **sodium phenyl phosphate dihydrate**.[14][15]
- Washing and Drying: Wash the resulting solid with diethyl ether and dry it under a vacuum. [14][15]

The logical relationship for the purification process is visualized below.

## Purification of Sodium Phenyl Phosphate Dihydrate

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Caption: Logical workflow for the purification of the compound.

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